

History and discovery of Acid Red 119 as a dye.

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Compound of Interest

Compound Name: Acid red 119

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Acid Red 119: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. **Acid Red 119** is a synthetic, water-soluble anionic dye belonging to the disazo class of colorants. It finds primary application in the dyeing of proteinaceous and polyamide substrates such as leather, wool, silk, and nylon, as well as in the paper industry. Its utility also extends to the biomedical field as a biological stain. This document provides an in-depth technical overview of **Acid Red 119**, encompassing its history, chemical properties, synthesis, and applications. Quantitative data are presented in structured tables, and a detailed, generalized experimental protocol for its synthesis is provided. Visual diagrams illustrating the synthesis workflow are included to enhance understanding.

Introduction and Historical Context

Acid Red 119, also known by commercial names such as Acid Red V and Weak Acid Red Brown V, is a significant member of the acid dye family. These dyes are characterized by their affinity for materials with cationic sites, such as protein and polyamide fibers, under acidic conditions.^[1]

The specific history of the discovery of **Acid Red 119** is not well-documented in publicly available literature. However, its emergence is rooted in the broader history of azo dyes, which began with the discovery of the diazotization reaction in the mid-19th century. Azo dyes, characterized by the presence of one or more azo (-N=N-) functional groups, quickly became

the largest and most versatile class of synthetic dyes due to their straightforward synthesis, cost-effectiveness, and wide range of accessible colors.[2] The development of acid dyes followed the need to color newly developed synthetic fibers, like cellulose acetate, in the early 20th century.[3]

Chemical and Physical Properties

Acid Red 119 is a red to dark red powder.[4] It is classified as a disazo dye, indicating the presence of two azo groups in its molecular structure.[5] Key identification and property data are summarized in the tables below.

Table 1: Chemical Identification of Acid Red 119

| Identifier | Value |
|-------------------|---------------------------------|
| C.I. Name | Acid Red 119 |
| C.I. Number | 262085[5] |
| CAS Number | 12220-20-1, 70210-06-9[5][6] |
| Chemical Class | Disazo[5][7] |
| Molecular Formula | $C_{31}H_{25}N_5Na_2O_6S_2$ [5] |
| Molecular Weight | 673.67 g/mol [5] |
| Hue | Bordeaux[7] |

Table 2: Physicochemical Properties of Acid Red 119

| Property | Value/Description |
|----------------------|---|
| Physical Appearance | Red Powder[7] |
| Solubility | Soluble in water (70 g/L) and alcohol; insoluble in ether.[4][8] |
| Stability | Stable under acidic pH conditions; less stable in alkaline environments.[4] |
| Purity (Dye Content) | >98%[7] |

Table 3: Performance and Fastness Properties of Acid Red 119

| Fastness Test | Rating |
|--|-----------|
| Light Fastness | 4-6[5][8] |
| Washing Fastness | 5[7] |
| Perspiration Fastness | 4-5[5] |
| Rubbing Fastness (Dry) | 5[8] |
| Fastness to Chlorinated Water (50mg/l) | 1-2[8] |
| Fastness ratings are typically on a scale of 1 to 5 or 1 to 8, with higher numbers indicating better fastness. | |

Synthesis of Acid Red 119

The synthesis of **Acid Red 119** is a multi-step process involving two sequential diazotization and coupling reactions. The general manufacturing method is as follows: 3-Aminobenzenesulfonic acid is first diazotized and then coupled with Naphthalen-1-amine. The resulting monoazo compound is then diazotized again and coupled with 3-(Ethyl(phenyl)amino)methyl)benzenesulfonic acid to form the final disazo dye.[5]

Generalized Experimental Protocol

While specific industrial manufacturing protocols are proprietary, a generalized laboratory-scale synthesis can be outlined based on the known chemistry of azo dye formation.

Materials and Reagents:

- 3-Aminobenzenesulfonic acid (Metanilic acid)
- Naphthalen-1-amine (α -Naphthylamine)
- 3-(Ethyl(phenyl)amino)methyl)benzenesulfonic acid

- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium carbonate (Na_2CO_3) or Sodium hydroxide (NaOH)
- Ice
- Sodium chloride (NaCl)
- Distilled water

Step 1: Diazotization of 3-Aminobenzenesulfonic acid

- Dissolve a specific molar equivalent of 3-Aminobenzenesulfonic acid in a dilute aqueous solution of sodium carbonate to form the sodium salt.
- Cool the solution to 0-5 °C in an ice bath.
- In a separate beaker, dissolve a slight molar excess of sodium nitrite in cold water.
- Slowly add the sodium nitrite solution to the cold 3-aminobenzenesulfonate solution.
- Slowly add this mixture to a chilled solution of hydrochloric acid (in molar excess) while maintaining the temperature at 0-5 °C with constant stirring. The formation of the diazonium salt is indicated by a positive reaction on starch-iodide paper (detects excess nitrous acid).

Step 2: First Coupling Reaction

- Dissolve one molar equivalent of Naphthalen-1-amine in dilute hydrochloric acid and cool to 0-5 °C.
- Slowly add the cold diazonium salt solution from Step 1 to the Naphthalen-1-amine solution.
- Maintain the temperature at 0-5 °C and continue stirring. The coupling reaction will proceed, forming the intermediate monoazo compound. The completion of the reaction can be monitored by the absence of the diazonium salt.

- The intermediate dye may precipitate and can be isolated by filtration.

Step 3: Diazotization of the Intermediate Monoazo Compound

- Suspend the monoazo intermediate from Step 2 in cold water.
- Repeat the diazotization procedure as described in Step 1, using sodium nitrite and hydrochloric acid at 0-5 °C to convert the free amino group of the naphthalen-1-amine moiety into a second diazonium group.

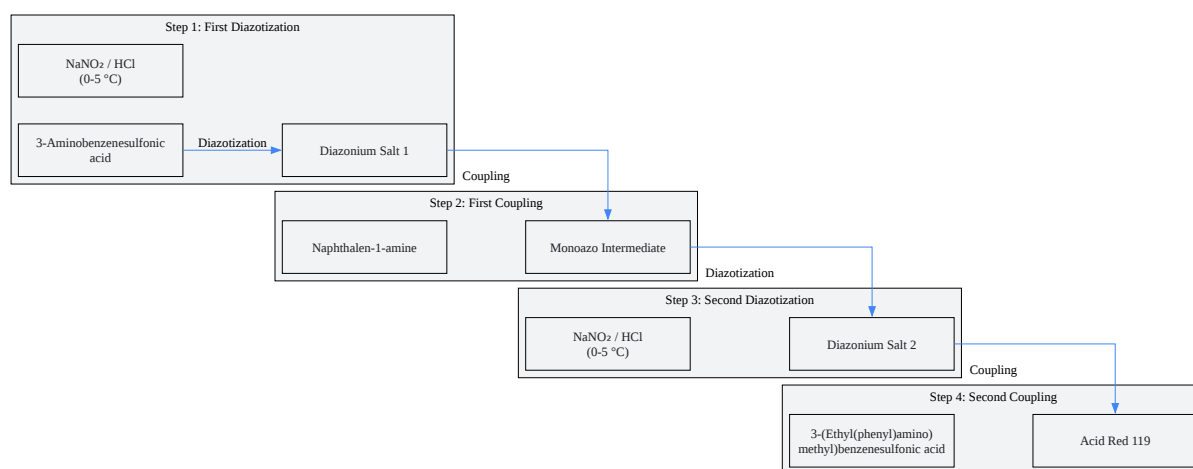
Step 4: Second Coupling Reaction

- Dissolve one molar equivalent of the final coupling component, 3-(Ethyl(phenyl)amino)methyl)benzenesulfonic acid, in a dilute alkaline solution (e.g., sodium carbonate or sodium hydroxide) and cool to 0-10 °C.
- Slowly add the cold diazonium salt solution from Step 3 to the solution of the final coupling component with vigorous stirring.
- The coupling reaction occurs to form the final disazo dye, **Acid Red 119**. The reaction mixture is typically stirred for several hours to ensure completion.

Step 5: Isolation and Purification

- The dye is "salted out" from the reaction mixture by adding sodium chloride, which reduces its solubility and causes it to precipitate.
- The precipitated dye is collected by filtration.
- The filter cake is washed with a saturated sodium chloride solution to remove impurities.
- The purified dye is then dried.

Visual Representation of Synthesis Workflow



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Caption: Synthesis workflow for **Acid Red 119**.

Applications

Textile and Leather Dyeing

The primary application of **Acid Red 119** is in the dyeing of natural and synthetic fibers that possess basic groups. It is used to impart a red or bordeaux hue to substrates such as:

- Wool
- Silk
- Polyamide (Nylon)
- Leather[5][8]

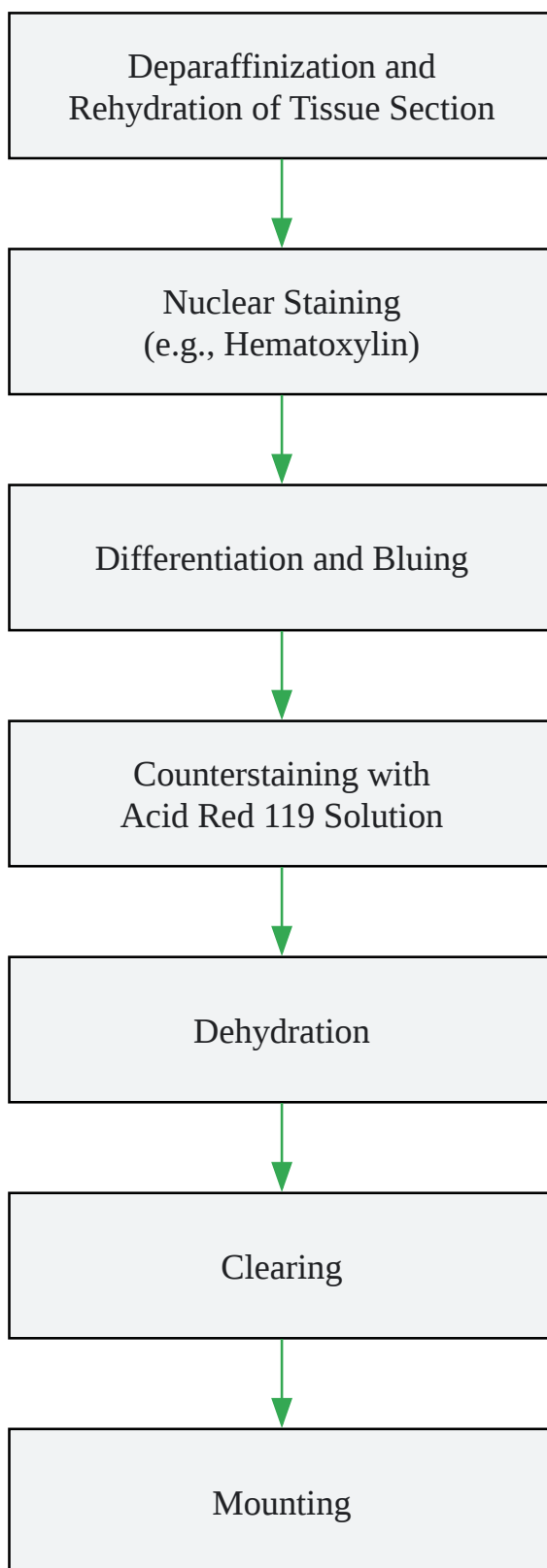
The dyeing process is typically carried out in an acidic dyebath, which protonates the amino groups in the fibers, creating cationic sites that electrostatically attract the anionic dye molecules.[1]

Paper Coloring

Acid Red 119 is also utilized in the paper industry for coloring paper products.

Biological Staining

In the biomedical field, **Acid Red 119** is used as a cell stain.[4] As an acid dye, it stains basic cellular components, such as the cytoplasm and connective tissue, in shades of red. While not as common as other red dyes in standard histological procedures, it can be employed as a counterstain. For instance, in trichrome staining methods, an acid dye is used to color muscle and cytoplasm in contrast to collagen, which is typically stained blue or green.[2] A generalized workflow for using an acid dye as a counterstain is presented below.



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Caption: Generalized workflow for histological staining.

Safety and Handling

Acid Red 119 is an organic dye that requires careful handling to avoid inhalation of dust and direct contact with skin and eyes. Appropriate personal protective equipment, including gloves and safety glasses, should be worn during handling. In case of accidental ingestion or significant exposure, immediate medical attention should be sought.

Conclusion

C.I. **Acid Red 119** is a versatile disazo dye with significant applications in the textile, leather, and paper industries, as well as in biological staining. Its synthesis, based on well-established diazotization and coupling reactions, allows for the production of a dye with good fastness properties on proteinaceous and polyamide substrates. While specific historical details of its discovery are scarce, its development is a part of the broader evolution of synthetic azo dyes that have revolutionized the world of colorants. This guide has provided a comprehensive technical overview of its properties, synthesis, and applications for the intended scientific audience.

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